

# Nitrovin (Difurazon): A Technical Guide to its Discovery, Synthesis, and Application

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## Compound of Interest

Compound Name: Nitrovin

Cat. No.: B010494

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## Foreword

This technical guide provides a comprehensive overview of **Nitrovin** (also known as Difurazon), a nitrofuran derivative formerly utilized as an antibacterial growth promoter in animal feed. This document is intended for researchers, scientists, and professionals in the fields of drug development, veterinary medicine, and toxicology. It consolidates available information on the history, synthesis, mechanism of action, and key experimental data related to **Nitrovin**.

## Discovery and History

The precise details of the initial discovery and the researchers involved in the development of **Nitrovin** are not extensively documented in readily available scientific literature. However, it is understood that **Nitrovin** emerged from the broader research into nitrofuran compounds as antibacterial agents. The American Cyanamid Company was a significant entity involved in the patenting and development of various antimicrobial agents, though specific patents detailing the discovery of **Nitrovin** have not been prominently identified in public databases.

**Nitrovin** was used as a feed additive to promote growth and feed efficiency in livestock, particularly poultry and pigs. Its application was based on its ability to suppress the growth of certain gut bacteria, thereby potentially improving nutrient absorption and overall animal health. However, concerns regarding the potential mutagenicity and carcinogenicity of nitrofuran compounds led to increased scrutiny and eventual restrictions on their use in food-producing animals in many jurisdictions, including the European Union.

## Chemical Synthesis

The synthesis of **Nitrovin**, chemically known as 2-(1,5-bis(5-nitrofuran-2-yl)penta-1,4-dien-3-ylidene)hydrazinecarboximidamide, is a multi-step process. While a detailed, step-by-step industrial synthesis protocol is not publicly available, the synthesis can be logically deduced from established organic chemistry principles and literature on related compounds. The key steps involve the synthesis of the precursor 1,5-bis(5-nitro-2-furyl)-pentadien-3-one, followed by its condensation with an aminoguanidine salt.

### Synthesis of 1,5-bis(5-nitro-2-furyl)-pentadien-3-one

This intermediate is synthesized via a Claisen-Schmidt condensation reaction between 5-nitro-2-furaldehyde and acetone.

- Reactants: 5-nitro-2-furaldehyde and Acetone
- Reaction Type: Claisen-Schmidt Condensation (a base-catalyzed aldol condensation)

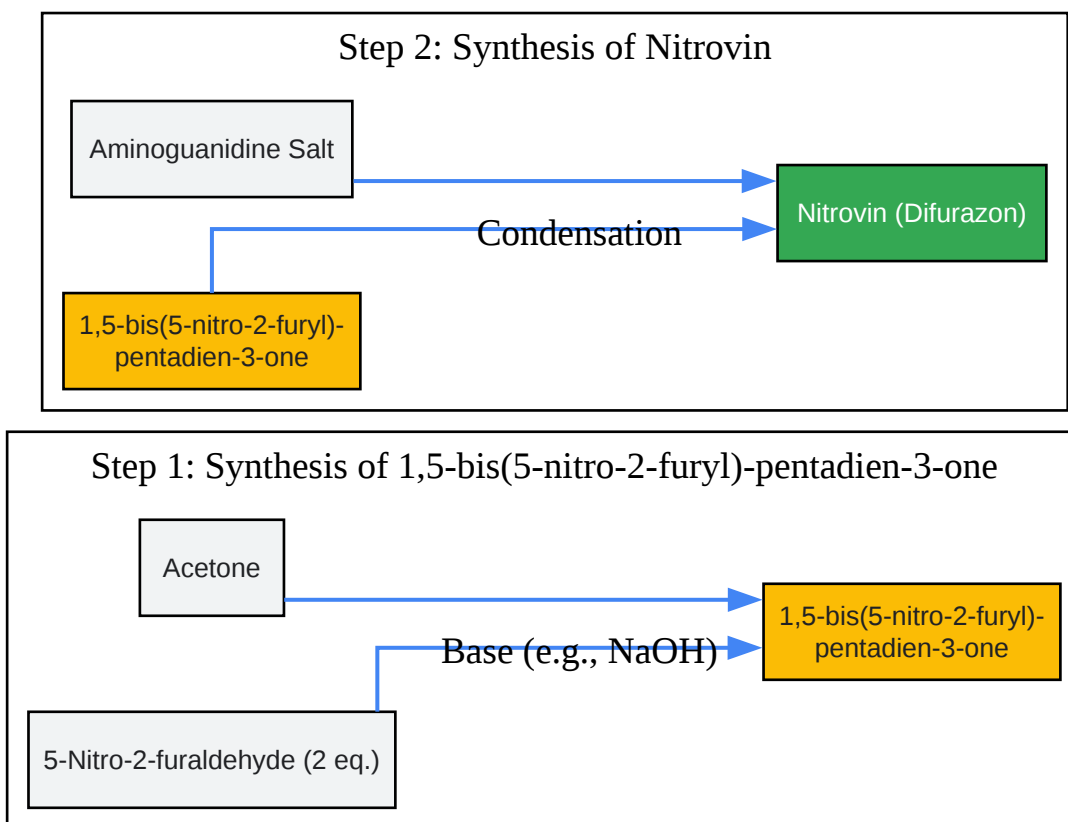
The reaction involves the deprotonation of acetone by a base to form an enolate, which then acts as a nucleophile, attacking the carbonyl carbon of two molecules of 5-nitro-2-furaldehyde. Subsequent dehydration leads to the formation of the conjugated pentadienone structure.

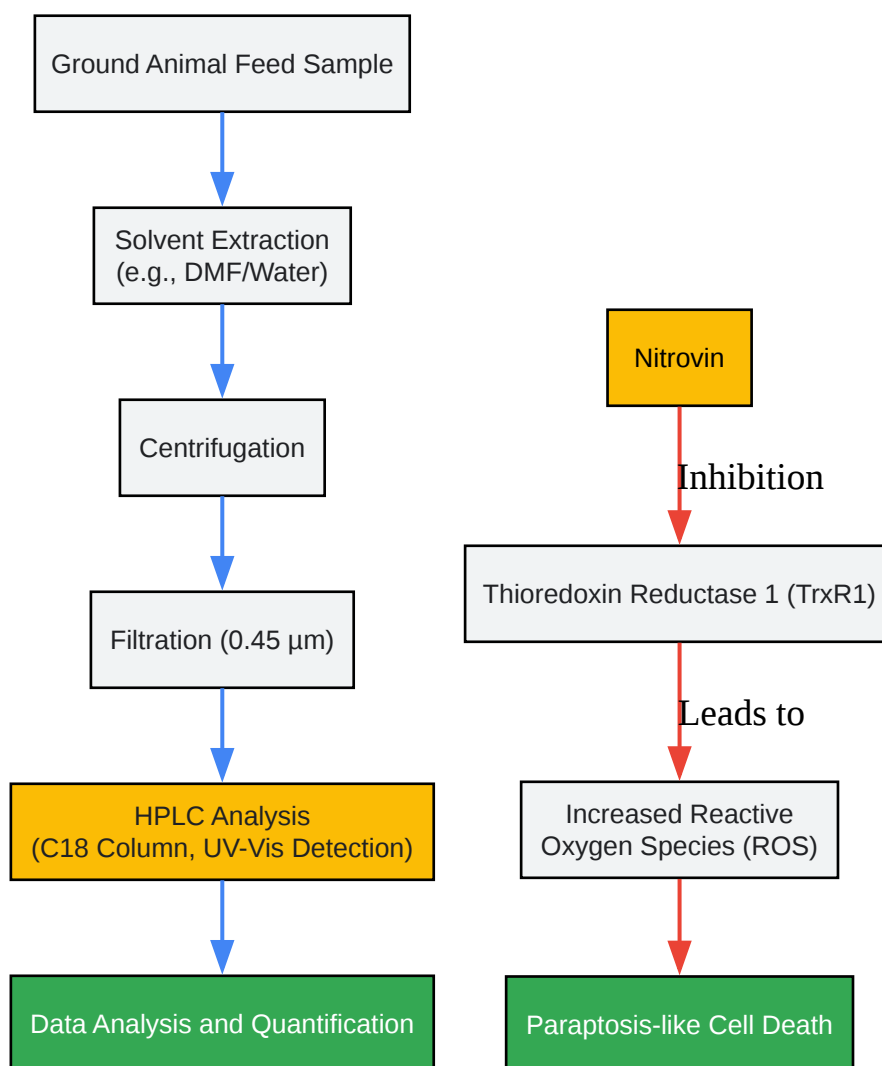
### Synthesis of Nitrovin

The final step is the condensation of 1,5-bis(5-nitro-2-furyl)-pentadien-3-one with an aminoguanidine salt, such as aminoguanidine hydrochloride or bicarbonate, to form the hydrazinecarboximidamide (guanylhyazone) derivative.

- Reactants: 1,5-bis(5-nitro-2-furyl)-pentadien-3-one and Aminoguanidine salt (e.g., hydrochloride or bicarbonate)
- Reaction Type: Condensation

This reaction forms the C=N bond of the guanylhyazone.





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